

# Synthesis of Endothall and its chemical precursors

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## Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B15576011*

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## The Synthesis of Endothall: A Technical Guide

An In-depth Examination of the Chemical Pathways and Precursors for the Production of 7-Oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid

This technical guide provides a comprehensive overview of the chemical synthesis of **Endothall**, a widely used herbicide and algaecide. The document is intended for researchers, scientists, and professionals in the fields of drug development and chemical manufacturing. It details the core chemical reactions, precursors, experimental protocols, and quantitative data pertinent to the synthesis of this compound.

## Introduction

**Endothall**, chemically known as 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, is a selective contact herbicide first recognized for its herbicidal properties in the 1950s. Its synthesis is a two-step process commencing with a Diels-Alder reaction, followed by a reduction of the resulting adduct. This guide will elaborate on the chemical precursors, reaction mechanisms, and methodologies for each of these critical steps.

## Chemical Precursors

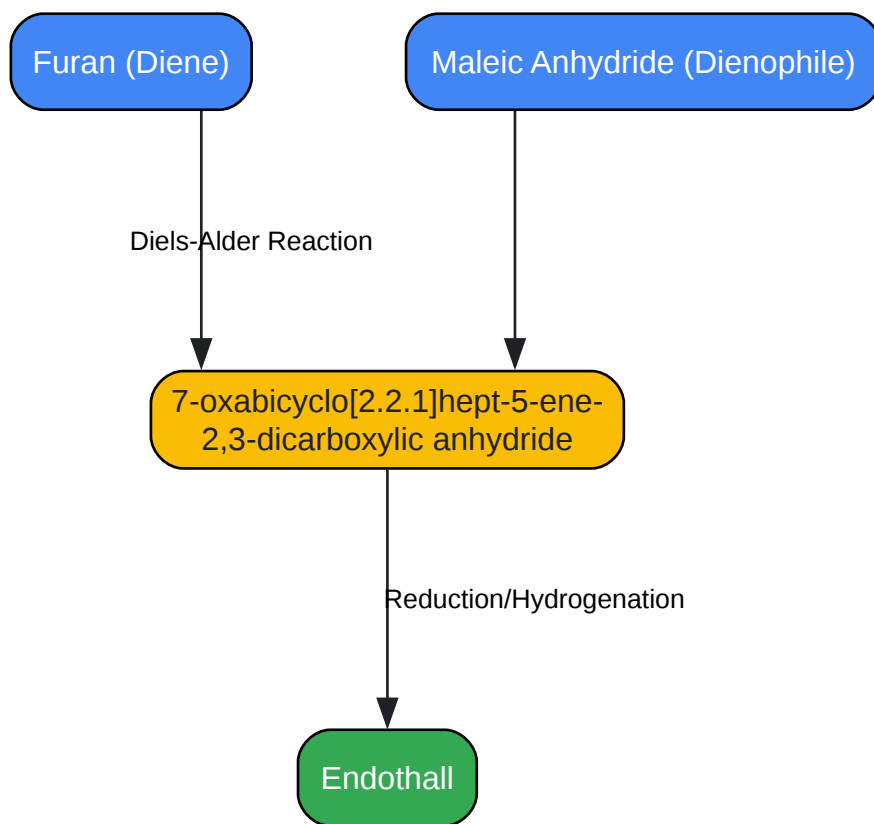
The primary chemical precursors for the synthesis of **Endothall** are furan and maleic anhydride. A summary of their relevant properties is provided in the table below.

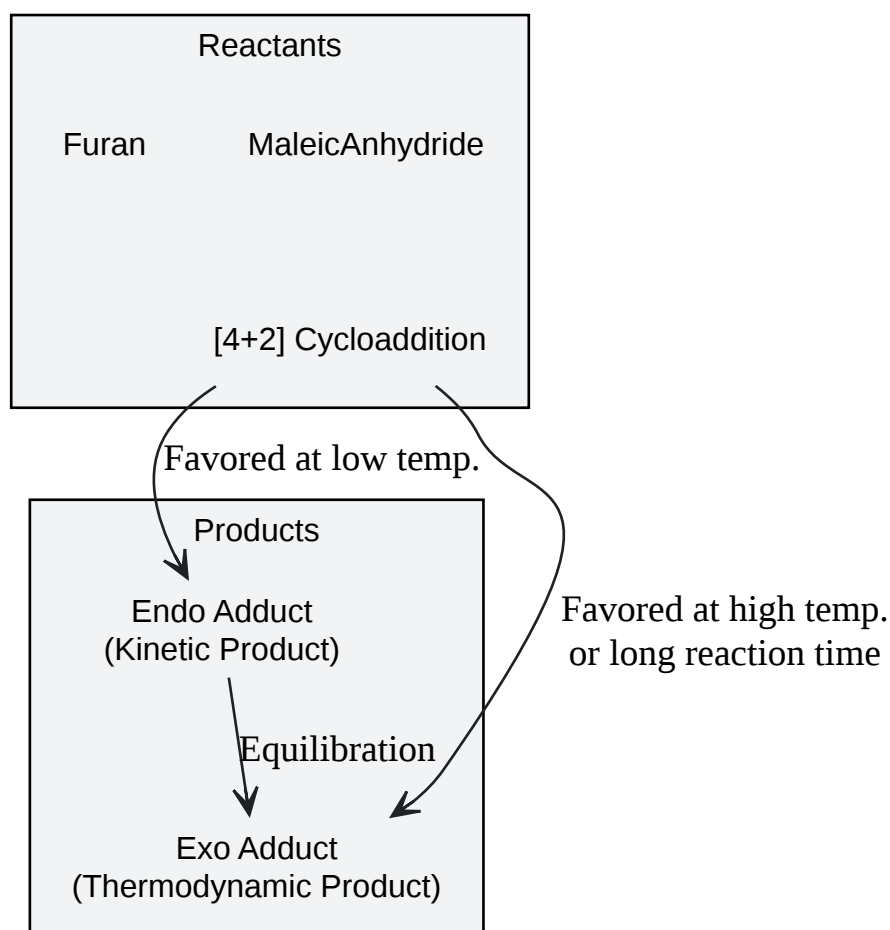
Property	Furan	Maleic Anhydride
Chemical Formula	C <sub>4</sub> H <sub>4</sub> O	C <sub>4</sub> H <sub>2</sub> O <sub>3</sub>
Molar Mass	68.07 g/mol	98.06 g/mol
Appearance	Colorless, volatile liquid	Colorless crystalline solid
Boiling Point	31.3 °C	202 °C
Melting Point	-85.6 °C	52.8 °C
Density	0.936 g/mL	1.48 g/cm <sup>3</sup>
Solubility in Water	Slightly soluble	Hydrolyzes to maleic acid

## Synthesis Pathway

The synthesis of **Endothall** is achieved through a two-step process:

- **Diels-Alder Cycloaddition:** Furan acts as a diene and reacts with maleic anhydride, a dienophile, to form the intermediate, 7-oxabicyclo[2.2.1]hept-5-ene-2,3-dicarboxylic anhydride. This [4+2] cycloaddition is a classic example of a pericyclic reaction.
- **Reduction:** The carbon-carbon double bond in the bicyclic intermediate is then reduced to a single bond to yield the final product, **Endothall**.





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